

Comparative analysis of Fenpyroximate dissipation kinetics in different crops

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Compound of Interest

Compound Name: Fenpyroximate

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This guide provides a comparative analysis of the dissipation kinetics of **Fenpyroximate**, a widely used acaricide, across several agricultural crops. The data presented is compiled from multiple field studies to offer researchers, scientists, and drug development professionals a comprehensive overview of the pesticide's residual behavior.

Quantitative Data Summary

The dissipation of **Fenpyroximate** in all studied crops was found to follow first-order kinetics.^[1] The rate of dissipation, represented by the half-life ($t_{1/2}$), varies depending on the crop type, environmental conditions, and agricultural practices. A summary of key quantitative data from various studies is presented below.

Crop	Initial Deposit (mg/kg)	Half-Life ($t_{1/2}$) (days)	Dissipation Rate Constant (k) (day^{-1})	Reference
Fruits				
Apple	1.63	2.03	0.341	[2]
Citrus (Orange)	1.76	1.9	0.365	[2]
Citrus	0.33	2.42	0.286	[2]
Grape	0.49	1.56	0.444	[2]
Grape	Not Specified	3.5	0.198	[2][3]
Guava	1.43	2.2	0.315	[1][2]
Vegetables				
Eggplant	1.64	1.7	0.408	[1][2]
Other				
Black Tea Leaves	Not Specified	2.20 - 4.22	0.164 - 0.315	
Grape Leaves	1.75	2.75	0.252	[2]

Note: The dissipation rate constant (k) is calculated using the formula $k = 0.693 / t_{1/2}$.

Experimental Protocols

The data cited in this guide were generated using validated analytical methodologies, primarily centered around the QuEChERS extraction method followed by chromatographic analysis.

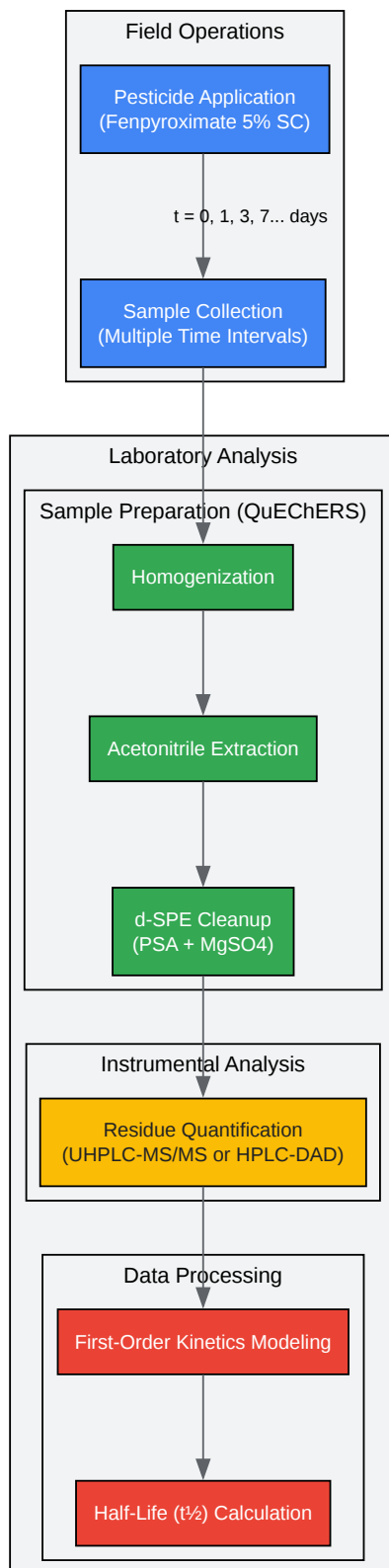
1. Field Trials & Sampling:

- Application: **Fenpyroximate** was applied to crops in open field conditions, typically at an authorized dose of 25 g a.i./ha.[1][2]

- Sampling: Crop samples were collected at various intervals post-application to monitor the dissipation of the residue. A typical schedule included collection 2 hours after application (Day 0), and then on days 1, 3, 5, 7, 10, 14, and 21.[1]
2. Sample Preparation: QuEChERS Method The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method was employed for sample extraction and cleanup.[4][5][6]
- Homogenization: A representative portion of the crop sample (e.g., 10-15 g) was homogenized.[7]
 - Extraction: The homogenized sample was placed in a centrifuge tube with an organic solvent, typically acetonitrile. The tube was shaken vigorously to ensure thorough extraction of the pesticide residues.[6]
 - Partitioning: A salt mixture (commonly containing magnesium sulfate and sodium chloride) was added to induce liquid-liquid partitioning, separating the acetonitrile layer containing the pesticides from the aqueous layer.[4][6]
 - Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the acetonitrile supernatant was transferred to a cleanup tube containing sorbents like primary secondary amine (PSA) and magnesium sulfate. This step removes interferences such as sugars, fatty acids, and residual water.[5][7]
3. Analytical Determination: The final extracts were analyzed using high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) coupled with mass spectrometry (MS/MS) or a diode-array detector (DAD).
- UHPLC-MS/MS: This was a common method for quantification, offering high sensitivity and selectivity.[1][4][8] Analysis was typically performed on a C18 column with a gradient mobile phase of water and methanol containing formic acid.[1]
 - HPLC-DAD: Several studies also utilized HPLC with diode-array detection for the quantification of **Fenpyroximate**. [3][9]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow used in the cited studies for determining **Fenpyroximate** dissipation kinetics.



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Caption: General workflow for **Fenpyroximate** dissipation analysis.

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